

Personal protective equipment for handling T-3764518

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Compound of Interest

Compound Name: T-3764518

Cat. No.: B15574587

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Essential Safety and Handling Guide for T-3764518

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **T-3764518**, a novel and potent stearyl-CoA desaturase (SCD) inhibitor. Adherence to these procedures is critical to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **T-3764518**, the following personal protective equipment should be worn to minimize exposure and ensure personal safety.

PPE Category	Specific Equipment
Eye Protection	Safety glasses with side-shields or goggles
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber)
Body Protection	Laboratory coat
Respiratory Protection	May be required if handling large quantities or if there is a risk of aerosolization. Consult your institution's safety officer.

Safe Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of **T-3764518** and ensuring the safety of laboratory personnel.

Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the container is properly labeled and sealed.

Storage:

- Store the compound in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Protect from moisture and light.
- For long-term storage, refer to the product data sheet for specific temperature requirements. Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month.[\[1\]](#)

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Use only non-sparking tools.
- Prevent dust formation.

Weighing and Solution Preparation:

- Perform weighing and solution preparation in a designated area, such as a chemical fume hood, to control potential exposure.

- A protocol for preparing a working solution involves adding a DMSO stock solution to either 20% SBE- β -CD in Saline or Corn oil.[1]

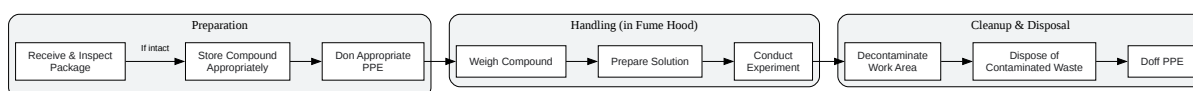
Disposal Plan

All waste materials contaminated with **T-3764518** must be handled and disposed of in accordance with local, state, and federal regulations for chemical waste.

- Contaminated Materials: Dispose of contaminated lab coats, gloves, and other disposable materials in a designated hazardous waste container.
- Unused Product and Solutions: Dispose of any unused **T-3764518** and its solutions as chemical waste. Do not pour down the drain.
- Containers: Empty containers should be triple-rinsed with an appropriate solvent and disposed of as chemical waste.

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **T-3764518** from receipt to disposal.



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Caption: Workflow for the safe handling of **T-3764518**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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